Application Notes & Protocols: In Vitro Assays for Escarole Antioxidant Capacity (DPPH, FRAP)

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Compound of Interest

Compound Name:	*Escarol*
CAS No.:	*80317-98-2*
Cat. No.:	*B1233730*

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Introduction

Escarole (Cichorium endivia L.) is a leafy green vegetable known for its nutritional value and bitter taste, attributed to the presence of beneficial bioactive compounds.[1] These compounds, including polyphenols, flavonoids, and vitamins, contribute to its antioxidant capacity, which is the ability to neutralize harmful free radicals.[1] The evaluation of antioxidant activity is crucial for understanding the potential health benefits of **escarol**e and for quality control in the food and nutraceutical industries. This document provides detailed protocols for two widely used in vitro assays to quantify the antioxidant capacity of **escarol**e extracts: the DPPH (2,2-diphenyl-1-picrylhydrazyl) radical scavenging assay and the FRAP (Ferric Reducing Antioxidant Power) assay.

1. Preparation of **Escarol**e Extract

A critical initial step for accurately assessing antioxidant capacity is the efficient extraction of bioactive compounds from the plant material. Ultrasound-assisted extraction (UAE) is an effective method for this purpose.

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Protocol: Ultrasound-Assisted Extraction of **Escarol**e

- Materials and Reagents:
  - Fresh or freeze-dried **escarol**e leaves
  - Ethanol (EtOH)
  - Deionized water (H_2O)
  - Ultrasonic Sonicator
  - Rotary evaporator
  - Freeze-dryer
  - Filter paper
- Procedure:
  - Weigh approximately 100 g of previously frozen **escarol**e leaves.[1]
  - Add 600 mL of an 80:20 (v/v) ethanol/water solvent mixture to the plant material.[1]
  - Subject the mixture to ultrasound-assisted extraction using an immersion sonicator.[1]
  - Filter the resulting extract to remove solid plant debris.
  - Concentrate the filtered extract under vacuum using a rotary evaporator at a temperature of 30°C to remove the ethanol.[1]
  - Freeze-dry the concentrated extract to obtain a lyophilized powder.[1]
  - Store the lyophilized extract in a cool, dark, and dry place until analysis.

DPPH Radical Scavenging Assay

Principle

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The DPPH assay is a common, rapid, and reliable method for determining the radical scavenging capacity of antioxidants.[2][3] The assay is based on the reduction of the stable DPPH radical, which is violet/purple in color, by an antioxidant.[1] When the DPPH radical accepts a hydrogen atom or an electron from an antioxidant, it becomes the reduced, stable form of hydrazine (DPPH-H), resulting in a color change to yellow.[1][4] The degree of discoloration, measured as a decrease in absorbance at approximately 517 nm, is proportional to the antioxidant capacity of the sample.[4]

Experimental Protocol

- Materials and Reagents:
  - Lyophilized **escarol**e extract
  - DPPH (2,2-diphenyl-1-picrylhydrazyl)
  - Methanol or Ethanol
  - Trolox (6-hydroxy-2,5,7,8-tetramethylchroman-2-carboxylic acid) for standard curve
  - 96-well microplate or cuvettes
  - Spectrophotometer or microplate reader
- Procedure:
  - Preparation of DPPH Solution: Prepare a stock solution of DPPH (e.g., 10 mM) in methanol and store it in the dark.[1] From the stock solution, prepare a working solution by diluting with methanol to obtain an absorbance of approximately 1.0 at 515-517 nm.[1]
  - Sample and Standard Preparation:
    - Dissolve the lyophilized **escarol**e extract in methanol to create a stock solution.
    - Prepare a series of dilutions of the extract stock solution.
    - Prepare a series of Trolox standards in methanol (e.g., 0–100 µM) to create a calibration curve.[1]

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- Assay:
  - To a 96-well plate, add a specific volume of each extract dilution or Trolox standard.
  - Add the DPPH working solution to each well. The final concentration of DPPH in the reaction mixture is typically around 0.15 mM.[1]
  - Incubate the plate in the dark at room temperature for 30 minutes.[1]
- Measurement: Measure the absorbance of each well at 515 nm using a microplate reader.[1]

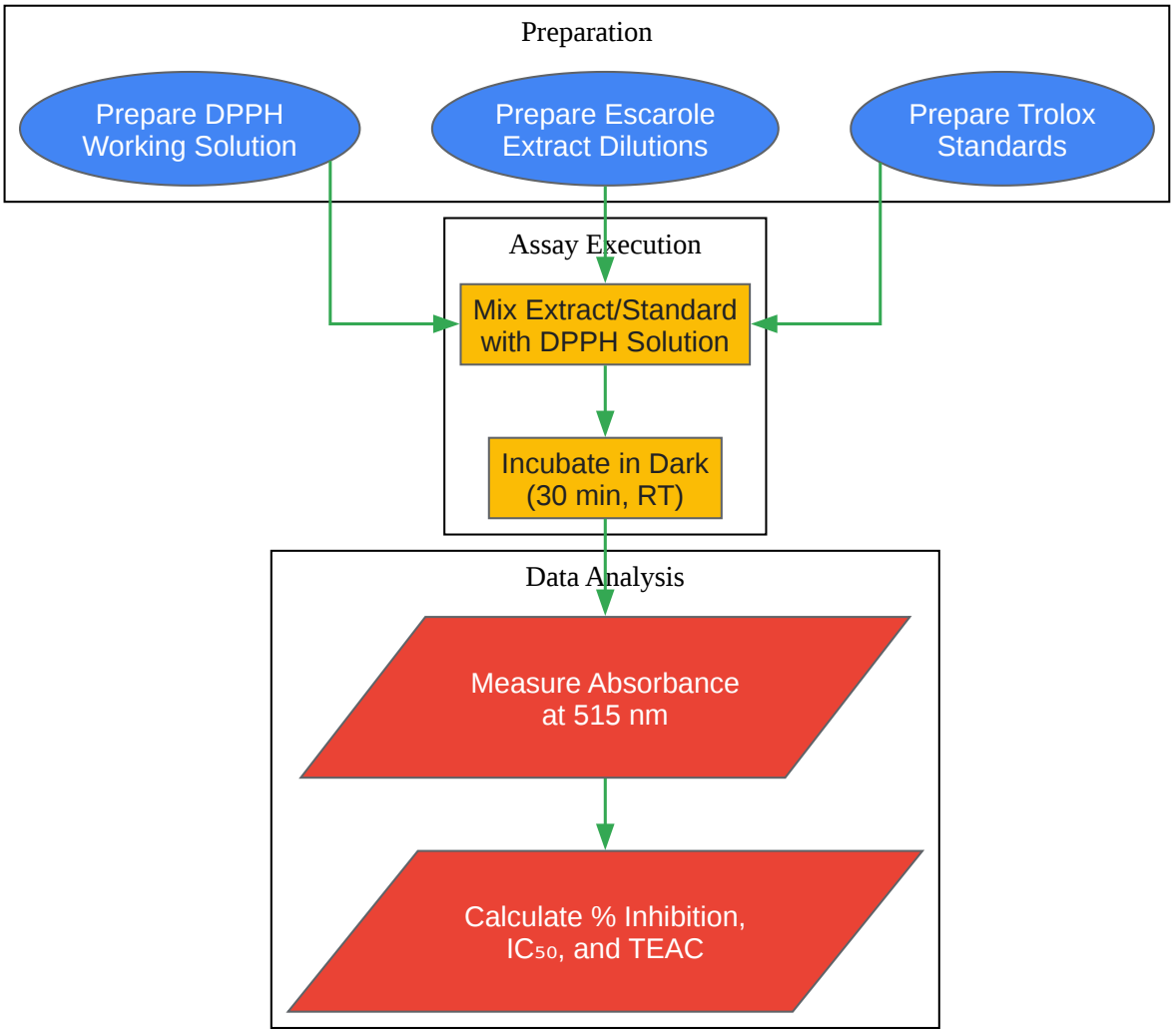
Data Presentation

Sample	Concentration (µg/mL)	% Inhibition	IC_{50} (µg/mL)	TEAC (mM Trolox Eq./g extract)
Escarole Extract 'A'	50	25.4	185.2	1.25
100	48.9			
200	75.1			
Escarole Extract 'B'	50	30.1	155.8	1.51
100	55.2			
200	82.3			
Trolox (Standard)	25	35.7	68.5	N/A
50	65.2			
75	89.8			

Note: The data presented are hypothetical and for illustrative purposes.

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Workflow Diagram: DPPH Assay



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Caption: Workflow for DPPH antioxidant capacity assay.

FRAP (Ferric Reducing Antioxidant Power) Assay

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Principle

The FRAP assay measures the total antioxidant capacity of a sample by its ability to reduce ferric iron (Fe^{3+}) to ferrous iron (Fe^{2+}).[5] The assay is conducted at a low pH (typically 3.6), where the reduction of a ferric-tripyridyltriazine (Fe^{3+}-TPTZ) complex to the ferrous form (Fe^{2+}-TPTZ) results in the formation of an intense blue-colored product.[5][6] The change in absorbance, measured at approximately 593 nm, is directly proportional to the total reducing power of the electron-donating antioxidants in the sample.[5][7]

Experimental Protocol

- Materials and Reagents:
  - Lyophilized **escarol**e extract
  - Acetate buffer (300 mM, pH 3.6)
  - TPTZ (2,4,6-Tris(2-pyridyl)-s-triazine) solution (10 mM in 40 mM HCl)
  - Ferric chloride ($FeCl_3$) solution (20 mM in water)
  - Ferrous sulfate ($FeSO_4 \cdot 7H_2O$) or Ferrous chloride ($FeCl_2$) for standard curve
  - 96-well microplate or cuvettes
  - Spectrophotometer or microplate reader
- Procedure:
  - Preparation of FRAP Reagent: Prepare the FRAP working solution fresh by mixing acetate buffer, TPTZ solution, and $FeCl_3$ solution in a 10:1:1 (v/v/v) ratio.[6] Warm the solution to 37°C before use.
  - Sample and Standard Preparation:
    - Dissolve the lyophilized **escarol**e extract in an appropriate solvent (e.g., water or methanol).

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- Prepare a series of ferrous sulfate or ferrous chloride standards in water (e.g., 0.25 to 8 mM) to create a calibration curve.[5]

- Assay:
  - To a 96-well plate, add a small volume of the extract or standard solution.
  - Add the freshly prepared FRAP working solution to each well.
- Measurement:
  - Incubate the plate for a specified time (e.g., 4-10 minutes) at room temperature or 37°C.[6][7]
  - Measure the absorbance at 593 nm.[6]

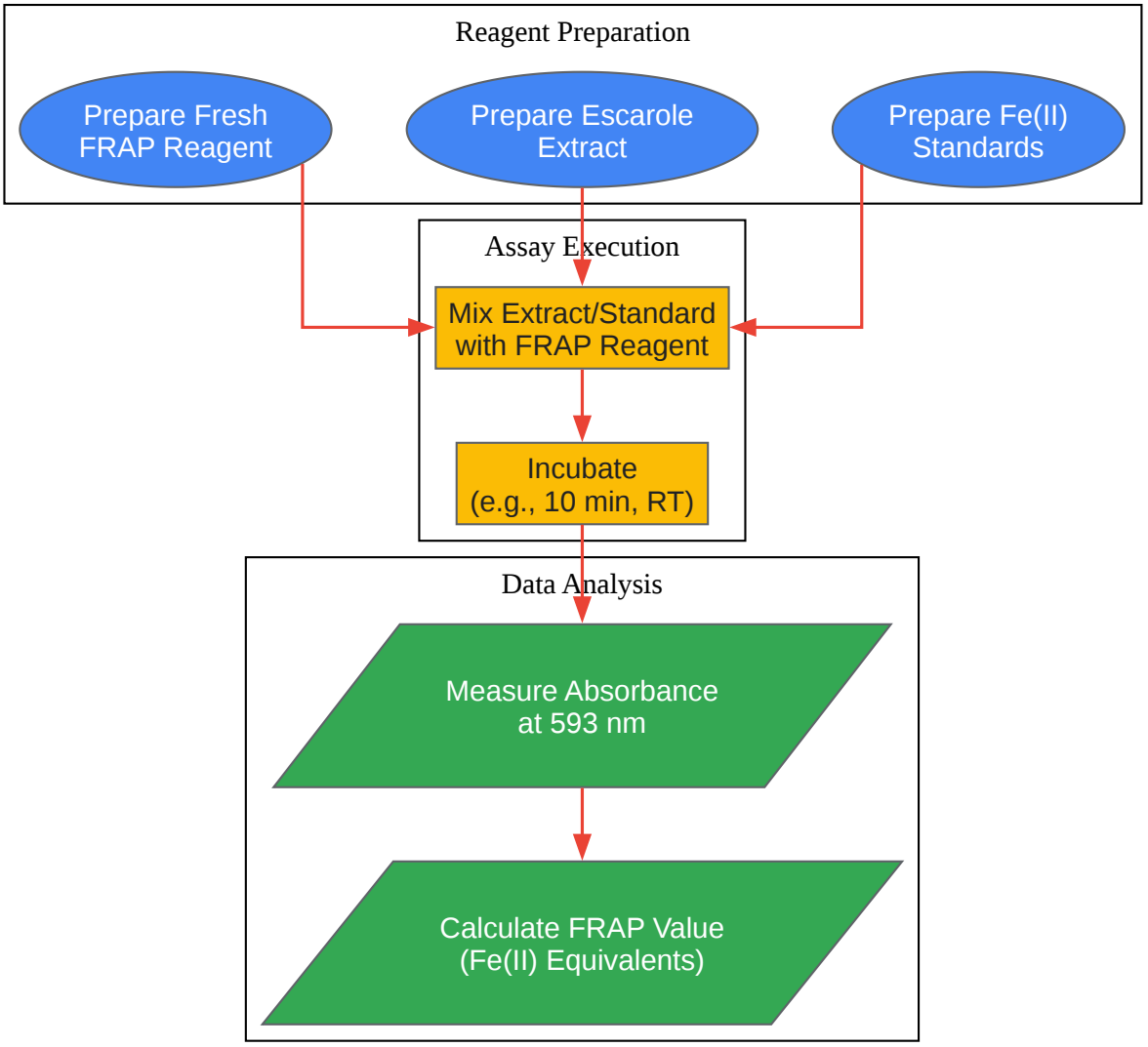
Data Presentation

Sample	Concentration (mg/mL)	Absorbance at 593 nm	FRAP Value (µmol Fe^{2+} Eq./g extract)
Escarole Extract 'A'	0.5	0.458	350.5
1.0	0.895		
Escarole Extract 'B'	0.5	0.512	392.1
1.0	1.011		
Fe^{2+} Standard (µM)	125	0.255	N/A
250	0.508		
500	1.015		

Note: The data presented are hypothetical and for illustrative purposes.

Workflow Diagram: FRAP Assay

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Caption: Workflow for FRAP antioxidant capacity assay.

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